

Personal protective equipment for handling 2- Phenylquinoline-7-carboxylic acid

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Compound of Interest

Compound Name: 2-Phenylquinoline-7-carboxylic acid

Cat. No.: B1356969

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Essential Safety and Handling Guide for 2- Phenylquinoline-7-carboxylic Acid

This guide provides immediate and essential safety and logistical information for handling **2-Phenylquinoline-7-carboxylic acid** (CAS No. 841297-69-6) in a laboratory setting.^[1] The following procedures are based on best practices for handling solid chemicals and data from analogous quinoline-based carboxylic acids.

1. Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **2-Phenylquinoline-7-carboxylic acid** is not readily available, data from structurally similar compounds such as Quinoline-3-carboxylic acid and 2-Phenylquinoline suggest that this compound may pose the following hazards:

- Skin Corrosion/Irritation: May cause skin irritation.^{[2][3][4]}
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation or damage.^{[2][3][4][5]}
- Acute Toxicity (Oral): May be harmful if swallowed.^{[3][5]}
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^{[2][3][4]}

A thorough risk assessment should be conducted before handling, considering the quantity of the substance used, the duration of the procedure, and the potential for dust generation.

2. Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **2-Phenylquinoline-7-carboxylic acid**.

Protection Type	Recommended Equipment	Specifications & Rationale
Hand Protection	Chemical-resistant gloves (e.g., Neoprene or Silver Shield)	Provides a barrier against skin contact. Always check the glove manufacturer's chemical resistance guide. [6]
Eye & Face Protection	Safety glasses with side shields or safety goggles. A face shield may be required for operations with a high splash potential.	Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against dust particles and splashes. [2]
Skin & Body Protection	Laboratory coat or chemical-resistant coveralls (e.g., Tychem 2000 for light splash protection).	Protects skin and personal clothing from contamination. [6] [7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If significant dust is generated, a NIOSH-approved respirator (e.g., N95 or a full-face APR with appropriate cartridges) may be necessary.	Minimizes inhalation of airborne particles. [2] [6] [7]

3. Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory.
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[2\]](#)

Safe Handling Procedures:

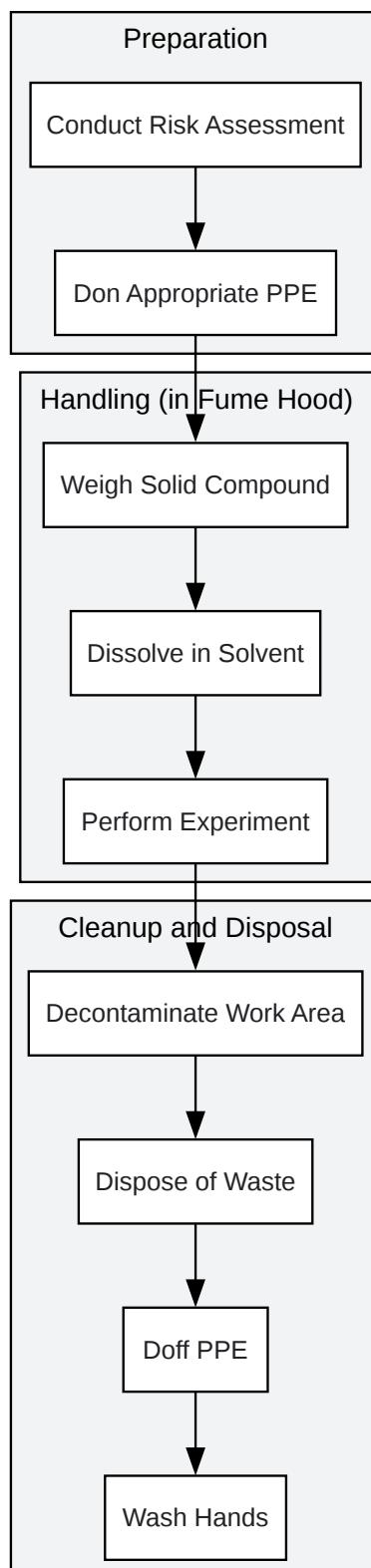
- Wash hands thoroughly after handling.[\[2\]](#)[\[9\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Do not breathe dust.[\[2\]](#)
- Minimize dust generation and accumulation.[\[10\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)

Storage:

- Store in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)[\[9\]](#)
- Recommended storage temperature is 2-8°C.
- Incompatible materials include strong acids and strong bases.[\[2\]](#)

4. Experimental Workflow

The following diagram illustrates a generalized workflow for the safe handling of **2-Phenylquinoline-7-carboxylic acid**.

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